

In-Depth Technical Guide on the Safety and Handling of 9-Vinylnanthracene Powder

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Compound of Interest

Compound Name: 9-Vinylnanthracene

Cat. No.: B1293765

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling considerations for **9-Vinylnanthracene** powder. Due to the limited availability of specific toxicological and explosive property data for **9-Vinylnanthracene**, this document incorporates information on the parent compound, anthracene, and general principles for handling polycyclic aromatic hydrocarbons (PAHs) and potentially hazardous chemical powders. A precautionary approach is strongly advised.

Chemical and Physical Properties

9-Vinylnanthracene is a solid, yellow to orange crystalline powder.^[1] A summary of its key physical and chemical properties is provided below, with data for its parent compound, anthracene, included for comparison.

Property	9-Vinylnanthracene	Anthracene
Chemical Formula	$C_{16}H_{12}$	$C_{14}H_{10}$ ^[2]
Molecular Weight	204.27 g/mol	178.23 g/mol ^[2]
CAS Number	2444-68-0	120-12-7 ^[2]
Appearance	Yellow to orange crystalline powder ^[1]	White to yellow solid ^[3]
Melting Point	62-65 °C ^[4]	215-218 °C ^[5]
Boiling Point	61-66 °C at 10 mmHg ^[4]	340 °C at 760 mmHg ^[5]
Solubility	Insoluble in water ^[5]	Insoluble in water ^[5]

Hazard Identification and Classification

Detailed toxicological data for **9-Vinylnanthracene** is largely unavailable.^[6] Therefore, the hazard assessment must consider the properties of the parent compound, anthracene, which is classified as a potential carcinogen and is toxic to aquatic life.

GHS Classification (Anthracene):

- Skin Irritation (Category 2)^[2]
- Eye Irritation (Category 2A)^[2]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system^[2]
- Acute aquatic toxicity (Category 1)^[2]
- Chronic aquatic toxicity (Category 1)^[2]

NFPA 704 Rating (Anthracene):^[3]

- Health: 1 (Slightly hazardous)
- Flammability: 1 (Must be preheated before ignition can occur)

- Instability/Reactivity: 0 (Normally stable)

It is prudent to handle **9-Vinylnanthracene** with the assumption that it may pose similar or additional hazards to anthracene, particularly given its vinyl substitution which can introduce different reactivity patterns.

Toxicological Data

Specific quantitative toxicological data for **9-Vinylnanthracene**, such as LD50 and LC50 values, are not readily available in the reviewed literature.[\[6\]](#) The following data for anthracene provides a reference point for potential toxicity.

Route of Exposure	Species	Value	Reference
Oral LD50	Mouse	4900 mg/kg	[5]
Oral LD50	Rat	>16,000 mg/kg	[7]

Given the lack of specific data for **9-Vinylnanthracene**, it should be handled as a substance of unknown toxicity with the potential for skin, eye, and respiratory irritation, and potential carcinogenic effects.

Experimental Protocols

While no specific experimental safety protocols for **9-Vinylnanthracene** were found, the following are general methodologies for assessing the hazards of powdered organic compounds.

Powder Flammability and Dust Explosion Testing:

- Minimum Ignition Energy (MIE): Determines the lowest electrostatic spark energy required to ignite a dust cloud. This is a critical parameter for assessing static discharge hazards.
- Minimum Ignition Temperature (MIT): Identifies the lowest temperature of a hot surface that can ignite a dust cloud or layer.
- Explosion Severity (Kst): Measures the maximum rate of pressure rise of a dust explosion in a contained volume, which indicates the potential severity of an explosion.

It is highly recommended that users of **9-Vinylnanthracene** powder conduct a thorough risk assessment, which may include commissioning these tests to determine its specific explosive properties.

Safe Handling and Storage

Due to the potential hazards, including carcinogenicity and the unknown dust explosion risk, stringent handling procedures are necessary.

Engineering Controls:

- All handling of **9-Vinylnanthracene** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- For weighing, use an analytical balance inside a fume hood or a ventilated balance enclosure.
- Use a vacuum system with a HEPA filter for cleaning up spills to avoid generating airborne dust.

Personal Protective Equipment (PPE):

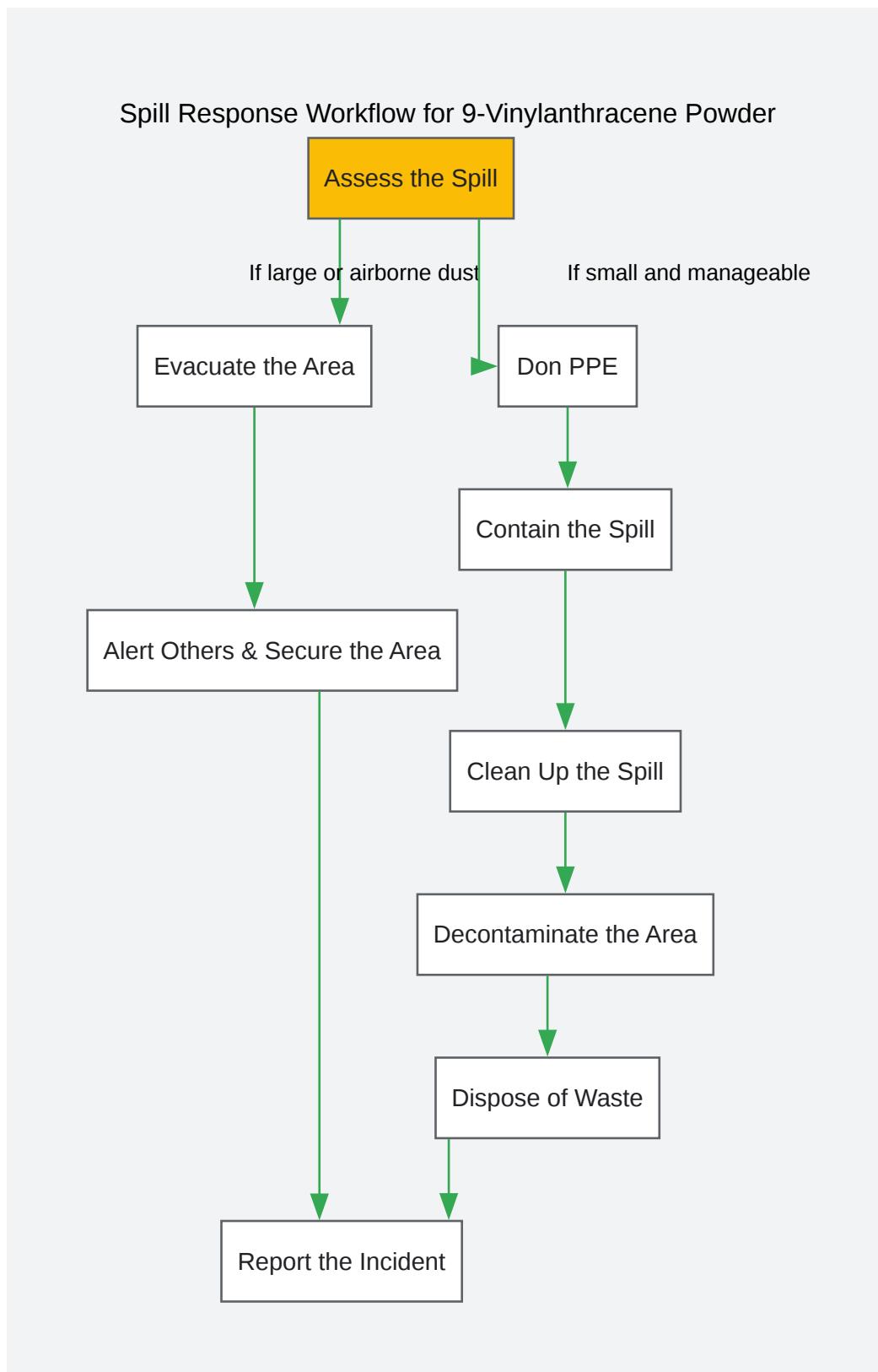
- Eye Protection: Chemical safety goggles or a face shield.
- Skin Protection: A lab coat and chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: For situations with a potential for high dust exposure, a NIOSH-approved respirator with a particulate filter is recommended.

Storage:

- Store in a cool, dry, well-ventilated area away from sources of ignition and strong oxidizing agents.^[5]
- Keep containers tightly closed.

Emergency Procedures

Spill Response: In the event of a spill, the following workflow should be followed:



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Spill Response Workflow for **9-Vinylnanthracene** Powder

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[\[2\]](#)
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

Decontamination and Disposal

Decontamination: All surfaces and equipment contaminated with **9-Vinylnanthracene** should be decontaminated. A general procedure for decontaminating surfaces exposed to PAHs is outlined below.

Decontamination Procedure for PAH-Contaminated Surfaces

Prepare Decontamination Solution
(e.g., soap and water, or appropriate solvent)

Wipe the contaminated surface
with a damp cloth

Rinse the cloth with clean water

Repeat wiping and rinsing
(at least 3 times)

Perform a final rinse with clean water

Allow the surface to air dry

Dispose of all cleaning materials
as hazardous waste

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Decontamination Procedure for PAH-Contaminated Surfaces

Disposal: All waste contaminated with **9-Vinylnanthracene**, including spilled material, cleaning supplies, and contaminated PPE, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Reactivity and Stability

Reactivity:

- The vinyl group in **9-Vinylnanthracene** can undergo polymerization, especially in the presence of initiators or upon exposure to heat or light.
- As a polycyclic aromatic hydrocarbon, it can react with strong oxidizing agents.[\[5\]](#)

Stability:

- The compound is generally stable under recommended storage conditions.
- Avoid exposure to heat, light, and incompatible materials to prevent decomposition or unwanted reactions.

Hazardous Decomposition Products:

- Combustion may produce carbon monoxide and carbon dioxide.[\[5\]](#)

This guide is intended to provide a starting point for the safe handling of **9-Vinylnanthracene** powder. It is not a substitute for a thorough risk assessment and adherence to all applicable safety regulations and institutional protocols. Researchers are strongly encouraged to seek out additional information and consult with safety professionals before working with this compound.

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